A Comprehensive Technical Guide to the Chemical Properties of Basic Red 1

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Basic Red 1*
CAS No.:	*3373-01-1*
Cat. No.:	*B15045561*

Get Quote

For researchers, scientists, and professionals in drug development, a thorough understanding of the chemical properties of dyes is paramount for their application in various scientific disciplines. **Basic Red 1** is a xanthene dye widely utilized in fields ranging from fluorescence microscopy to laser technology. This guide provides an in-depth look at the core chemical characteristics of **Basic Red 1**, with a clear distinction between its two common forms: **Basic Red 1** (Rhodamine 6G) and **Basic Red 1**:1 (Rhodamine 590).

Chemical Identity and Structure

Basic Red 1 is a cationic dye belonging to the rhodamine family. It is crucial to differentiate between two closely related compounds often referred to under this name:

- **Basic Red 1** (Rhodamine 6G): Identified by the Colour Index number C.I. 45160 and CAS number 989-38-8. It is the ethyl ester derivative.[1][2][3]
- **Basic Red 1**:1 (Rhodamine 590): Identified by the Colour Index number C.I. 45161 and CAS number 3068-39-1. This is the methyl ester derivative.[4][5][6][7]

© 2026 BenchChem. All rights reserved.

The primary structural difference lies in the ester group attached to the phenyl ring, which influences their molecular weight and other physicochemical properties.

Chemical Structure of **Basic Red 1** (Rhodamine 6G)

Caption: Chemical structure of **Basic Red 1** (Rhodamine 6G).

Chemical Structure of **Basic Red 1**:1 (Rhodamine 590)

Caption: Chemical structure of **Basic Red 1**:1 (Rhodamine 590).

Physical and Chemical Properties

The physical and chemical properties of **Basic Red 1** and **Basic Red 1**:1 are summarized in the tables below for easy comparison.

Table 1: Physical and Chemical Identifiers

Property	Basic Red 1 (Rhodamine 6G)	Basic Red 1:1 (Rhodamine 590)
Synonyms	Rhodamine 6G, C.I. 45160	Rhodamine 590, C.I. 45161
CAS Number	989-38-8[1]	3068-39-1[4]
Molecular Formula	$C_{28}H_{31}ClN_2O_3$[1]	$C_{27}H_{29}ClN_2O_3$[4]
Molecular Weight	479.01 g/mol [1]	464.98 g/mol [4][7]
Appearance	Bright bluish-pink crystals or reddish-purple powder[2]	Green Crystal or dark red powder[8][9]

Table 2: Physical Properties

© 2026 BenchChem. All rights reserved.

Property	Basic Red 1 (Rhodamine 6G)	Basic Red 1:1 (Rhodamine 590)
Melting Point	215 °C	Not available
Density	1.26 g/cm³	Not available
Water Solubility	20 g/L at 25 °C	18.9 g/L at 20 °C[5]
Methanol Solubility	400 g/L	Soluble

Table 3: Spectroscopic Properties

Property	Basic Red 1 (Rhodamine 6G)	Basic Red 1:1 (Rhodamine 590)
λmax (Absorption)	525-530 nm (in ethanol)[3][10]	525 nm (in H_2O)[5]
λmax (Emission)	~550 nm (in ethanol)[3]	Not available
Molar Absorptivity (ε)	~116,000 $L \cdot mol^{-1} \cdot cm^{-1}$ at 530 nm (in ethanol)	Not available
Appearance in Solution	Soluble in water, forming a red solution with strong green fluorescence. Soluble in ethanol, yielding a red solution with yellow fluorescence.[1]	Soluble in water, producing a red solution with strong green fluorescence. Soluble in ethanol, resulting in a red solution with yellow-green fluorescence.[4][5]

Experimental Protocols

Synthesis of Basic Red 1 (Rhodamine 6G)

A common method for the synthesis of Rhodamine 6G involves the condensation of 3-(ethylamino)-4-methylphenol with phthalic anhydride. The resulting product is then esterified with ethanol in the presence of an inorganic acid.[1] An alternative synthesis involves the reaction of rhodamine 6G with hydrazine hydrate in methanol, followed by refluxing with an excess of triethyl orthoformate.

© 2026 BenchChem. All rights reserved.

Determination of UV-Vis Absorption Spectrum

The following is a generalized protocol for determining the UV-Vis absorption spectrum of a dye like **Basic Red 1**.

Objective: To determine the wavelength of maximum absorbance (λmax) and the molar absorptivity (ε) of the dye in a specific solvent.

Materials:

- **Basic Red 1** dye
- Spectrophotometer grade solvent (e.g., ethanol)
- Volumetric flasks and pipettes
- Quartz cuvettes
- Analytical balance
- UV-Vis Spectrophotometer

Procedure:

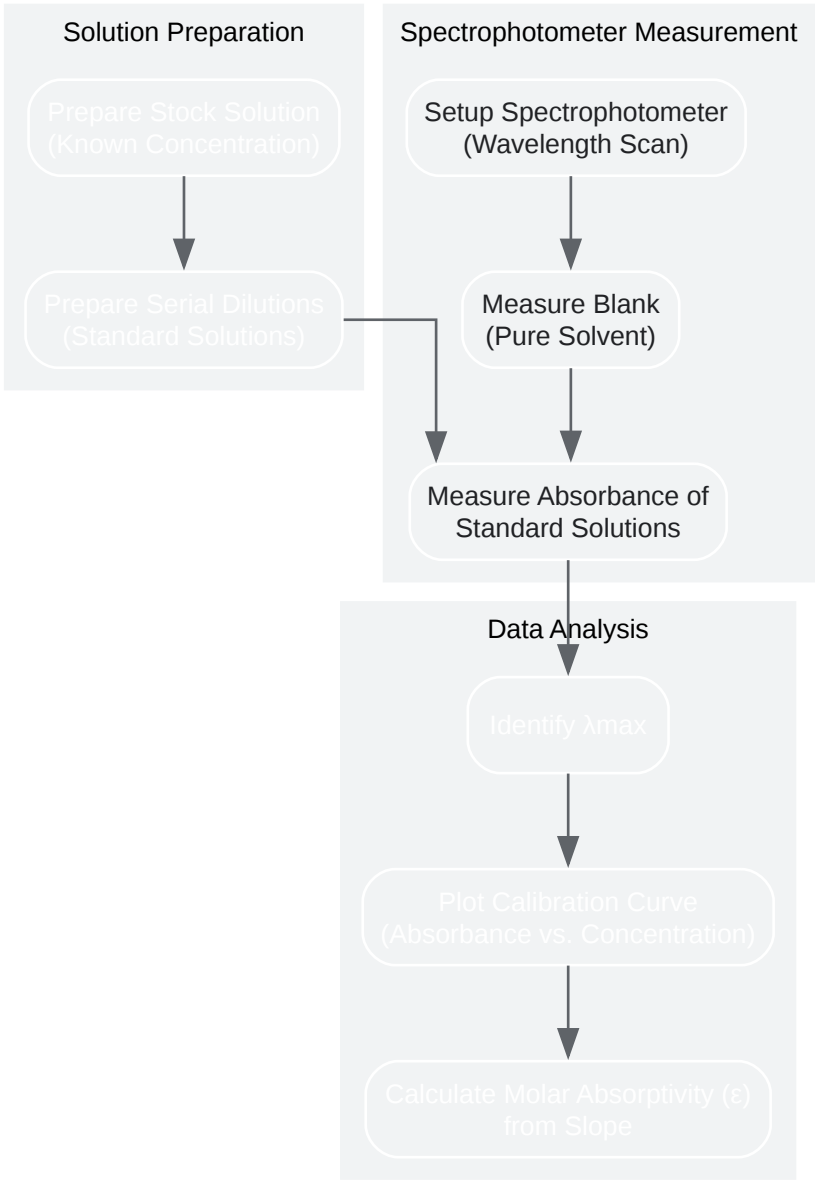
- Preparation of Stock Solution: Accurately weigh a small amount of the dye and dissolve it in the chosen solvent in a volumetric flask to prepare a stock solution of known concentration.
- Preparation of Standard Solutions: Perform serial dilutions of the stock solution to prepare a series of standard solutions with decreasing concentrations.
- Spectrophotometer Setup: Turn on the spectrophotometer and allow it to warm up. Set the wavelength range to scan (e.g., 350-700 nm).
- Blank Measurement: Fill a cuvette with the pure solvent and place it in the spectrophotometer. Run a baseline correction or "zero" the instrument with the solvent.
- Sample Measurement: Starting with the most dilute standard solution, rinse the cuvette with the solution, then fill it and place it in the spectrophotometer.

© 2026 BenchChem. All rights reserved.

- Data Acquisition: Record the absorbance spectrum. The peak of the curve represents the λmax.
- Repeat for all Standards: Repeat the measurement for all standard solutions.
- Data Analysis:
  - Identify the λmax from the spectra.
  - Plot a calibration curve of absorbance at λmax versus concentration.
  - According to the Beer-Lambert law (A = εbc, where A is absorbance, ε is the molar absorptivity, b is the path length of the cuvette, and c is the concentration), the slope of the calibration curve will be equal to the molar absorptivity (assuming a 1 cm path length).

Experimental Workflow: UV-Vis Spectroscopy

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for determining the UV-Vis absorption spectrum of a dye.

Determination of Solubility

A general method for determining the solubility of a dye involves preparing a saturated solution and then quantifying the concentration of the dissolved dye.

Objective: To determine the solubility of **Basic Red 1** in a specific solvent at a given temperature.

© 2026 BenchChem. All rights reserved.

Materials:

- **Basic Red 1** dye
- Solvent of interest (e.g., water, ethanol)
- Thermostatically controlled shaker or water bath
- Centrifuge or filtration apparatus (e.g., syringe filters)
- UV-Vis Spectrophotometer or other analytical instrument for quantification
- Volumetric flasks and pipettes

Procedure:

- Equilibration: Add an excess amount of the dye to a known volume of the solvent in a sealed container.
- Saturation: Place the container in a thermostatically controlled shaker or water bath set to the desired temperature. Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached and the solution is saturated.
- Phase Separation: After equilibration, separate the undissolved solid from the saturated solution. This can be achieved by centrifugation followed by careful decantation of the supernatant, or by filtering the solution through a fine-pored filter.
- Quantification:
  - Take a known volume of the clear, saturated solution.
  - Dilute the solution with the same solvent to a concentration that falls within the linear range of your analytical method (e.g., UV-Vis spectroscopy).
  - Measure the concentration of the diluted solution using a pre-established calibration curve.
- Calculation: Calculate the original concentration of the saturated solution, which represents the solubility of the dye in that solvent at that temperature.

© 2026 BenchChem. All rights reserved.

Reactivity and Stability

Basic Red 1 exhibits characteristic reactivity. In a concentrated sulfuric acid solution, it appears yellow, turning red upon dilution.[1] The addition of sodium hydroxide to an aqueous solution of **Basic Red 1** results in the formation of a red precipitate.[1] The dye is generally stable under normal conditions but is incompatible with strong oxidizing agents.

Conclusion

This technical guide has provided a detailed overview of the chemical properties of **Basic Red 1**, distinguishing between the commonly used forms, Rhodamine 6G and Rhodamine 590. The tabulated data on physical and spectroscopic properties, along with the outlined experimental protocols, offer a valuable resource for researchers and scientists. The provided structural diagrams and workflow visualizations further aid in the understanding of this important fluorescent dye. A clear comprehension of these properties is essential for the effective and accurate application of **Basic Red 1** in scientific research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Basic Red 1 - Rhodamine 6GDN - Basic Rhodamine 6GDN from Emperor Chem [emperordye.com]
- 3. macsenlab.com [macsenlab.com]
- 4. worlddyevariety.com [worlddyevariety.com]
- 5. Basic Red 1:1 | 3068-39-1 [chemicalbook.com]
- 6. Basic Red 1:1 | C27H29ClN2O3 | CID 65193 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Basic Red 1:1-Basic Dyes-Qingdao Sanhuan Colorchem CO.,LTD [cncolorchem.com]
- 8. Hebei Xingyu Chemical Basic Red 1:1 BASIC RED - Basic Dyes [knowde.com]
- 9. Rhodamine 6G - CHESAPEAKE BAY DIVISION - IAI [cbdiai.org]

© 2026 BenchChem. All rights reserved.

- 10. e3s-conferences.org [e3s-conferences.org]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Chemical Properties of Basic Red 1]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15045561/docs#a-comprehensive-technical-guide-to-the-chemical-properties-of-basic-red-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.